

Lithium 5-oxo-L-prolinate chemical structure and properties

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Compound of Interest

Compound Name: Lithium 5-oxo-L-prolinate

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An In-depth Technical Guide to Lithium 5-oxo-L-prolinate

This technical guide provides a comprehensive overview of the chemical structure, properties, and potential biological significance of **Lithium 5-oxo-L-prolinate**. The information is intended for researchers, scientists, and professionals in drug development and related fields.

Chemical Structure and Identification

Lithium 5-oxo-L-prolinate, also known as lithium L-pyroglutamate, is the lithium salt of L-pyroglutamic acid. L-pyroglutamic acid is a cyclic amino acid derivative formed from L-glutamic acid. The lithium salt is formed by the replacement of the acidic proton of the carboxylic acid group with a lithium ion.

Synonyms: Lithium (2S)-5-oxopyrrolidine-2-carboxylate, Lithium L-pidolate, Lithium pyroglutamate.[1]

Chemical Structure:

Molecular Formula: C₅H₆LiNO₃[1]

• IUPAC Name: lithium (2S)-5-oxopyrrolidine-2-carboxylate[1]

CAS Number: 38609-04-0[1]



PubChem CID: 23697967[1]

Physicochemical Properties

Quantitative data for **Lithium 5-oxo-L-prolinate** is summarized in the tables below. Due to the limited availability of direct experimental data for the lithium salt, properties of the parent compound, L-pyroglutamic acid, are also provided for reference and estimation.

Table 1: Computed Physicochemical Properties of

Lithium 5-oxo-L-prolinate

| Property | Value | Source |
|--------------------------------|-----------------|------------|
| Molecular Weight | 135.1 g/mol | PubChem[1] |
| Exact Mass | 135.05077149 Da | PubChem[1] |
| Topological Polar Surface Area | 69.2 Ų | PubChem[1] |
| Heavy Atom Count | 10 | PubChem[1] |
| Formal Charge | 0 | PubChem[1] |
| Complexity | 159 | PubChem[1] |

Table 2: Experimental Properties of L-Pyroglutamic Acid

(Parent Compound)

| Property | Value | Source |
|------------------------------|--|--------------------------------------|
| Melting Point | 160-163 °C | Sigma-Aldrich, ChemicalBook[2][3] |
| Solubility in Water | Soluble | ChemicalBook[2][3] |
| Solubility in other solvents | Soluble in alcohol, acetone, and acetic acid; slightly soluble in ethyl acetate; insoluble in ether. | ChemicalBook[2][3] |
| Optical Rotation [α]20/D | -10.5±1° (c = 5% in H ₂ O) | Sigma-Aldrich |



Experimental Protocols Proposed Synthesis of Lithium 5-oxo-L-prolinate

A plausible method for the synthesis of **Lithium 5-oxo-L-prolinate** is based on the neutralization of **L-pyroglutamic** acid with a lithium base. A detailed hypothetical protocol is provided below.

Materials:

- L-Pyroglutamic acid (≥99% purity)
- Lithium hydroxide (LiOH) or Lithium carbonate (Li₂CO₃)
- Deionized water
- Ethanol
- Magnetic stirrer with heating plate
- pH meter
- Rotary evaporator
- Vacuum oven

Procedure:

- Dissolution: Dissolve a known molar amount of L-pyroglutamic acid in a minimal amount of deionized water with stirring.
- Neutralization: Slowly add a stoichiometric equivalent of lithium hydroxide solution or lithium carbonate solid to the L-pyroglutamic acid solution. Monitor the pH of the reaction mixture.
 Continue addition until a neutral pH (approximately 7.0) is achieved.
- Reaction Completion: Gently heat the solution to 40-50°C for 1-2 hours to ensure the reaction goes to completion.
- Filtration: If lithium carbonate was used, filter the solution to remove any unreacted solid.



- Solvent Removal: Concentrate the resulting solution using a rotary evaporator to remove the water.
- Precipitation and Washing: Add ethanol to the concentrated aqueous solution to precipitate
 the lithium 5-oxo-L-prolinate salt. Collect the precipitate by filtration and wash with a small
 amount of cold ethanol to remove any remaining impurities.
- Drying: Dry the purified solid product in a vacuum oven at a moderate temperature (e.g., 60°C) to a constant weight.

Analytical Workflow for Characterization

The following workflow outlines the key analytical techniques for the characterization and purity assessment of synthesized **Lithium 5-oxo-L-prolinate**.

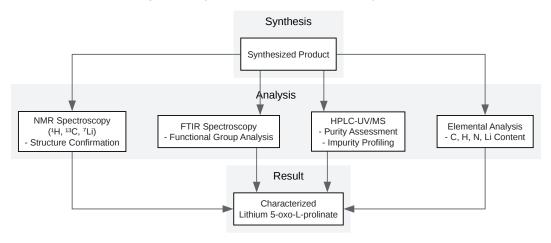


Figure 1. Analytical Workflow for Lithium 5-oxo-L-prolinate

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Caption: Figure 1. Analytical Workflow for **Lithium 5-oxo-L-prolinate**.

Biological Activity and Signaling Pathways

Direct studies on the biological activity of Lithium 5-oxo-L-prolinate as a single entity are not readily available in the scientific literature. However, the biological effects can be inferred from the activities of its constituent components: the L-pyroglutamate anion and the lithium cation.

Role of L-Pyroglutamic Acid in Metabolism

L-pyroglutamic acid is a key metabolite in the y-glutamyl cycle, which is essential for the synthesis and degradation of glutathione.[1][4] Glutathione is a major antioxidant in the body. The metabolism of pyroglutamic acid is crucial for maintaining cellular redox balance.

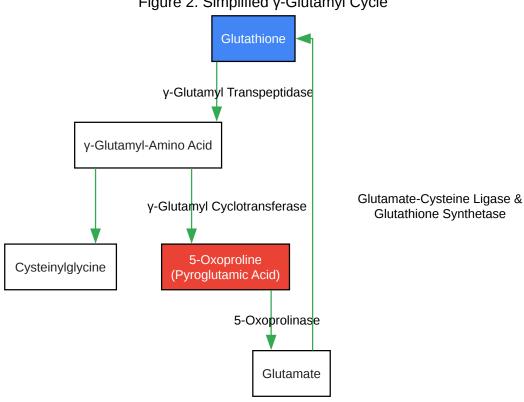


Figure 2. Simplified y-Glutamyl Cycle

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Caption: Figure 2. Simplified y-Glutamyl Cycle.

Signaling Pathways Modulated by Lithium

The lithium ion is a well-established therapeutic agent, particularly in the treatment of bipolar disorder. One of its primary molecular targets is Glycogen Synthase Kinase-3 (GSK-3).[5][6] By inhibiting GSK-3, lithium can modulate a wide range of downstream signaling pathways involved in neuroprotection, mood stabilization, and cellular resilience.[5][6]



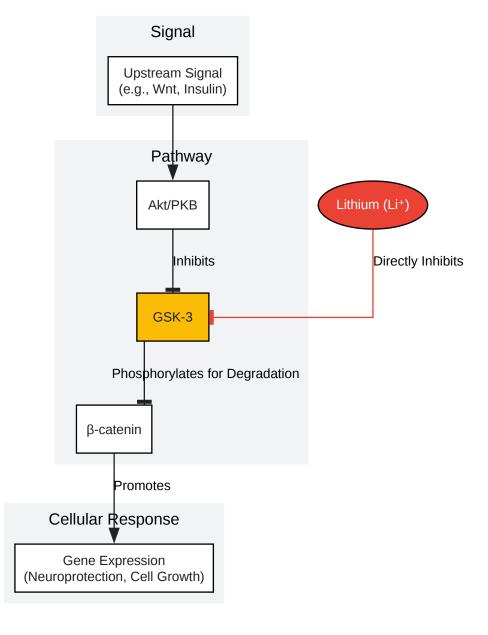


Figure 3. Lithium Inhibition of GSK-3 Signaling

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Caption: Figure 3. Lithium Inhibition of GSK-3 Signaling.

Safety and Handling



A specific Safety Data Sheet (SDS) for **Lithium 5-oxo-L-prolinate** is not widely available. However, based on the properties of related compounds, standard laboratory safety precautions should be observed. This includes wearing personal protective equipment (gloves, safety glasses, and a lab coat), handling the compound in a well-ventilated area, and avoiding the creation of dust.

Conclusion

Lithium 5-oxo-L-prolinate is a salt of a naturally occurring amino acid derivative. While direct experimental data on this specific compound is limited, its properties can be inferred from its parent compound, L-pyroglutamic acid. The potential biological effects are likely a combination of the roles of L-pyroglutamate in cellular metabolism and the well-documented pharmacological actions of the lithium ion on various signaling pathways. Further research is warranted to elucidate the specific properties and potential applications of this compound.

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